

# Technical Support Center: Eg5 Inhibitor V, trans-24

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## Compound of Interest

Compound Name: *Eg5 Inhibitor V, trans-24*

Cat. No.: *B1600938*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper handling and use of **Eg5 Inhibitor V, trans-24**, with a specific focus on its dissolution in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Eg5 Inhibitor V, trans-24**?

A1: The recommended solvent for **Eg5 Inhibitor V, trans-24** is Dimethyl Sulfoxide (DMSO).[1]  
[2] It is a potent and specific Eg5 inhibitor used in cancer research.[3][4][5]

Q2: What is the solubility of **Eg5 Inhibitor V, trans-24** in DMSO?

A2: The solubility of **Eg5 Inhibitor V, trans-24** in DMSO is 45 mg/mL, which is equivalent to 106.27 mM.[3][5]

Q3: I am having difficulty dissolving the inhibitor in DMSO. What should I do?

A3: If you encounter difficulties, we recommend the following troubleshooting steps:

- Use Fresh DMSO: Ensure you are using a fresh, anhydrous grade of DMSO, as it is hygroscopic and absorbed moisture can affect solubility.[6][7]
- Sonication: Use an ultrasonic bath to aid dissolution. This is a recommended method to accelerate the process.[3][7]

- Warming: Gently warm the solution to a temperature no higher than 45-50°C.[7][8]
- Vortexing: Vigorous vortexing can also help to dissolve the compound.[7]

Q4: Can I dissolve **Eg5 Inhibitor V, trans-24** directly in my aqueous buffer or cell culture medium?

A4: It is not recommended to dissolve this inhibitor directly in aqueous solutions as it is not readily soluble in water and may precipitate.[6] The standard procedure is to first prepare a concentrated stock solution in DMSO and then dilute this stock into your aqueous buffer or medium.[6][9]

Q5: How can I prevent the inhibitor from precipitating when I add my DMSO stock solution to an aqueous medium?

A5: To prevent precipitation, it is best to perform serial dilutions of your concentrated DMSO stock in DMSO first to a lower concentration. Then, add this diluted DMSO solution to your final aqueous medium.[6] This gradual dilution helps to keep the compound in solution. Most cell lines can tolerate a final DMSO concentration of up to 0.1-0.3%.[6][7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[6]

Q6: How should I store the solid compound and the DMSO stock solution?

A6:

- Solid Compound: The powdered form of **Eg5 Inhibitor V, trans-24** should be stored at -20°C for up to 3 years.[3][7]
- DMSO Stock Solution: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5][7] Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[5]

## Quantitative Data Summary

Property	Value	Reference(s)
Molecular Weight	423.46 g/mol	[3][4]
Chemical Formula	C <sub>26</sub> H <sub>21</sub> N <sub>3</sub> O <sub>3</sub>	[1][2][4]
CAS Number	869304-55-2	[1][2][4]
IC <sub>50</sub>	0.65 µM (for Eg5)	[3][5]
Solubility in DMSO	45 mg/mL (106.27 mM)	[3][5]
Storage (Powder)	-20°C for 3 years	[3][7]
Storage (DMSO Stock)	-80°C for 6 months / -20°C for 1 month	[5]

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Eg5 Inhibitor V, trans-24** in DMSO.

Materials:

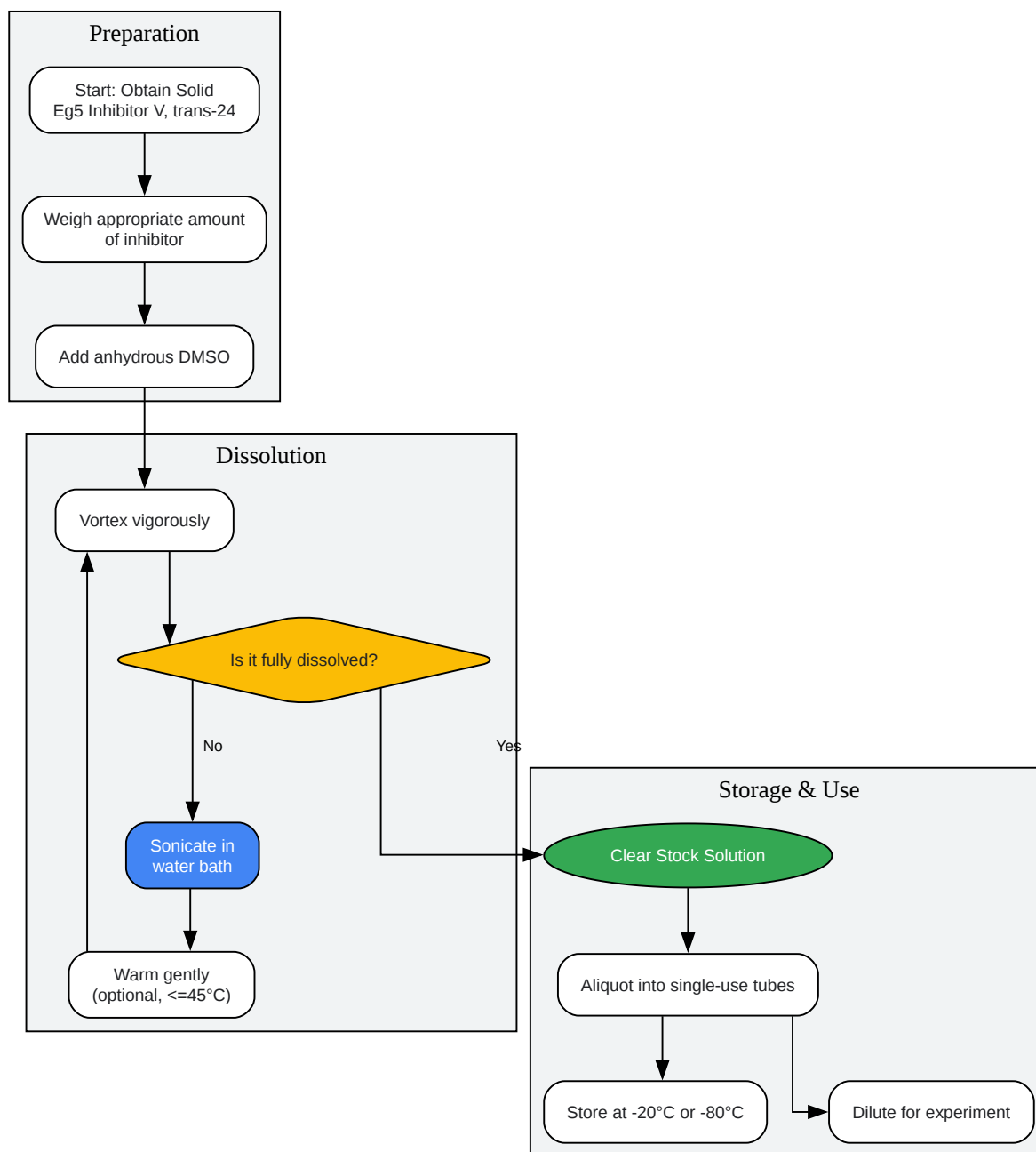
- **Eg5 Inhibitor V, trans-24** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Equilibrate: Allow the vial of solid **Eg5 Inhibitor V, trans-24** to come to room temperature before opening to prevent condensation of moisture.

- Weighing: Accurately weigh out the desired amount of the inhibitor. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.23 mg of the compound (Molecular Weight: 423.46 g/mol ).
- Addition of DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the inhibitor. For a 10 mM stock from 4.23 mg, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the solid is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minute intervals until the solution is clear.[\[3\]](#)
  - If necessary, gently warm the solution to 37°C to aid dissolution.[\[8\]](#)
- Aliquoting and Storage:
  - Once fully dissolved, dispense the stock solution into smaller, single-use sterile aliquots.
  - Store the aliquots at -80°C for long-term storage (up to 6 months).[\[5\]](#)

## Experimental Workflow



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Caption: Workflow for dissolving **Eg5 Inhibitor V, trans-24** in DMSO.

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